

Technical Support Center: C10-200 Compound

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Compound of Interest

Compound Name: C10-200

Cat. No.: B15574644

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals identify and resolve common issues encountered when using the **C10-200** compound in their experiments.

Frequently Asked Questions (FAQs)

1. What is the **C10-200** compound and what is its mechanism of action?

The **C10-200** compound is a novel synthetic small molecule inhibitor of the XYZ signaling pathway, which is implicated in cellular proliferation and survival. Its primary mechanism of action is the competitive inhibition of the kinase activity of the XYZ protein, leading to downstream effects on gene expression and cell cycle progression.

2. How should I store and handle the **C10-200** compound?

Proper storage and handling are critical to maintain the stability and activity of **C10-200**. Upon receipt, the lyophilized powder should be stored at -20°C. Once reconstituted in a solvent such as DMSO, the stock solution should be aliquoted and stored at -80°C to minimize freeze-thaw cycles.^[1] Avoid repeated exposure to room temperature and light.

3. What is the recommended solvent for reconstituting **C10-200**?

C10-200 is soluble in dimethyl sulfoxide (DMSO) at concentrations up to 50 mM. For aqueous-based assays, it is recommended to first dissolve the compound in DMSO to create a high-concentration stock solution, which can then be diluted in the appropriate cell culture medium

or buffer. Ensure the final concentration of DMSO in your experiment is kept low (typically <0.5%) to avoid solvent-induced toxicity.

4. What are the optimal working concentrations for **C10-200** in cell-based assays?

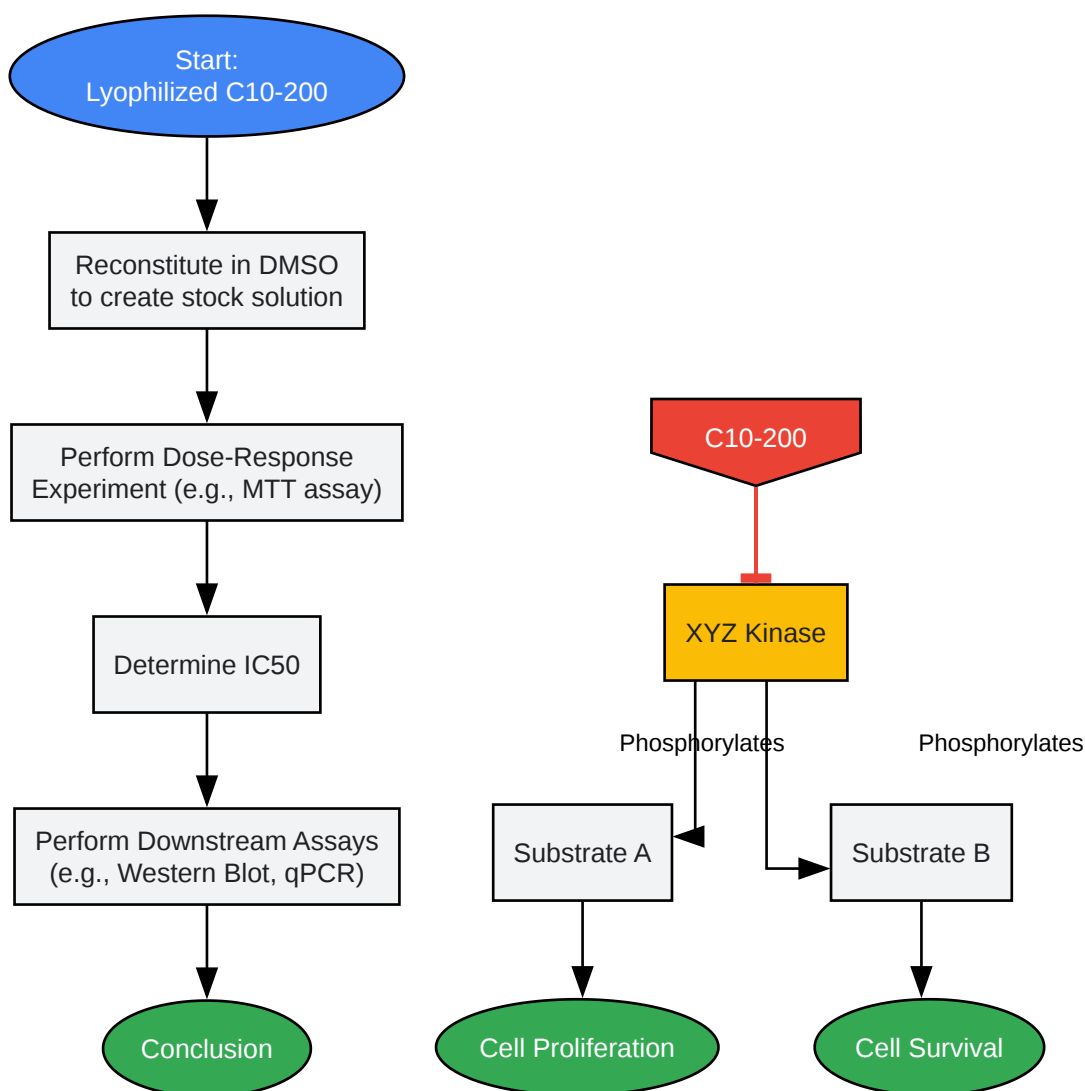
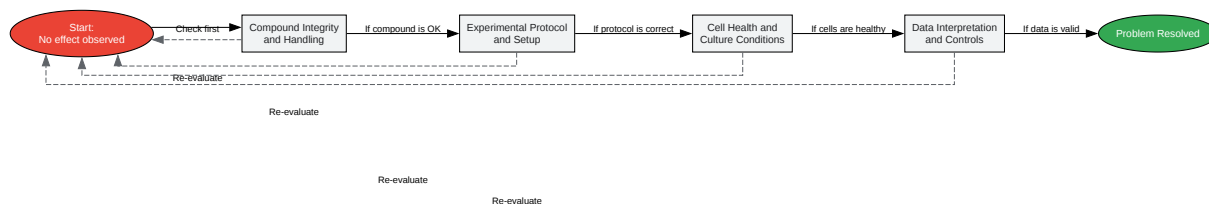
The optimal working concentration of **C10-200** can vary depending on the cell type and the specific assay being performed. It is recommended to perform a dose-response experiment to determine the IC₅₀ (half-maximal inhibitory concentration) for your particular experimental system. A typical starting range for cell-based assays is between 0.1 µM and 10 µM.

Troubleshooting Guides

Problem 1: I am not observing the expected biological effect of **C10-200** in my cell-based assay.

There are several potential reasons why **C10-200** may not be producing the expected outcome in your experiments. The following troubleshooting guide will help you systematically identify the source of the problem.

Troubleshooting Workflow



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References

- 1. Studies on repository compound stability in DMSO under various conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
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